

Spectroscopic Characterization of 6-Oxo-3-methylhexyl Acetate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 6-Oxo-3-methylhexyl acetate

CAS No.: 84145-52-8

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This technical guide provides a comprehensive analysis of the spectroscopic data for **6-oxo-3-methylhexyl acetate**, a bifunctional organic compound containing both a ketone and an ester moiety. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who utilize spectroscopic techniques for structural elucidation and quality control. We will delve into the mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy data, offering insights into the experimental considerations and the logic behind the interpretation of the spectral features that confirm the molecular structure.

Introduction

6-Oxo-3-methylhexyl acetate is a molecule of interest due to its potential applications as a building block in organic synthesis, and as a component in flavor and fragrance formulations. Accurate and unambiguous structural confirmation is paramount for its use in any research or commercial application. Spectroscopic techniques provide a powerful and non-destructive

means to achieve this. This guide will present a detailed breakdown of its characteristic spectral signatures.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and elemental composition of a compound, as well as structural details based on its fragmentation pattern.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

A standard approach for the analysis of a relatively volatile and thermally stable compound like **6-oxo-3-methylhexyl acetate** is gas chromatography coupled with mass spectrometry (GC-MS) using electron ionization.

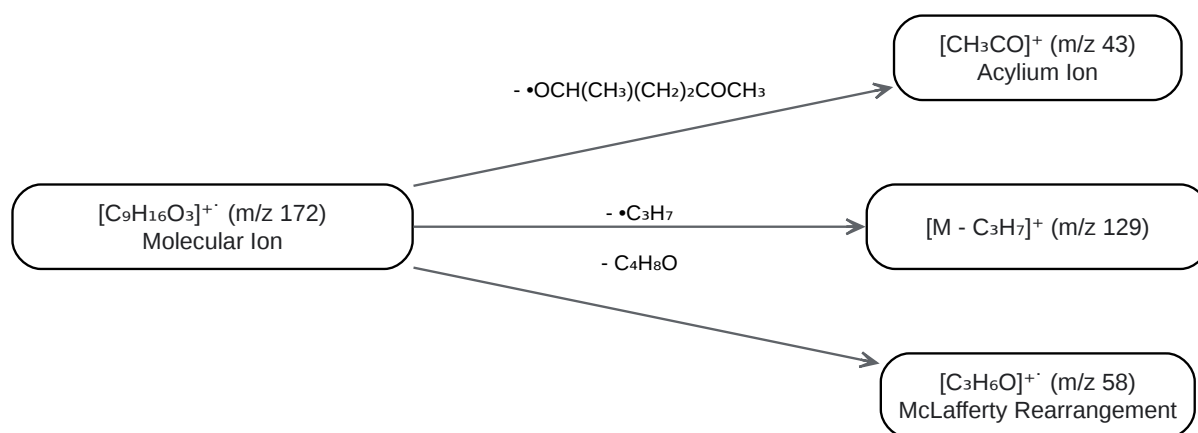
- **Sample Preparation:** A dilute solution of the analyte in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) is prepared.
- **Injection:** A small volume (typically 1 μL) of the solution is injected into the GC inlet, where it is vaporized.
- **Chromatographic Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., a non-polar DB-5ms column) to separate it from any impurities.
- **Ionization:** As the analyte elutes from the GC column, it enters the ion source of the mass spectrometer, where it is bombarded with a high-energy electron beam (typically 70 eV). This results in the formation of a molecular ion ($\text{M}^{+\cdot}$) and various fragment ions.
- **Mass Analysis:** The ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .

Predicted Mass Spectrum and Fragmentation Analysis

The molecular formula of **6-oxo-3-methylhexyl acetate** is $C_9H_{16}O_3$, with a molecular weight of 172.22 g/mol .

m/z	Predicted Fragment Ion	Interpretation
172	$[C_9H_{16}O_3]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
157	$[M - CH_3]^+$	Loss of a methyl radical from the acetyl group or the side chain.
129	$[M - C_3H_7]^+$	Loss of a propyl radical via cleavage adjacent to the ketone.
115	$[M - CH_2COCH_3]^+$	Loss of an acetonyl radical.
99	$[M - OCOCH_3]^{+\cdot}$	Loss of the acetate group.
71	$[C_4H_7O]^+$	Cleavage at the C4-C5 bond (alpha-cleavage to the ketone).
58	$[C_3H_6O]^{+\cdot}$	McLafferty rearrangement product from the ketone.
43	$[CH_3CO]^+$	Acylium ion, often the base peak for acetates.

Causality in Fragmentation: The fragmentation of **6-oxo-3-methylhexyl acetate** in EI-MS is governed by the stability of the resulting carbocations and radical species. The presence of two carbonyl groups influences the cleavage patterns. Alpha-cleavage adjacent to the ketone and the loss of the acetate group are expected to be prominent fragmentation pathways.[\[1\]](#)[\[2\]](#)[\[3\]](#) The McLafferty rearrangement is a characteristic fragmentation for ketones with accessible gamma-hydrogens, leading to a neutral alkene loss and a charged enol.[\[1\]](#)



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Caption: Predicted major fragmentation pathways for **6-oxo-3-methylhexyl acetate** in EI-MS.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a technique that identifies functional groups in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is a convenient method for obtaining the IR spectrum of a liquid sample.

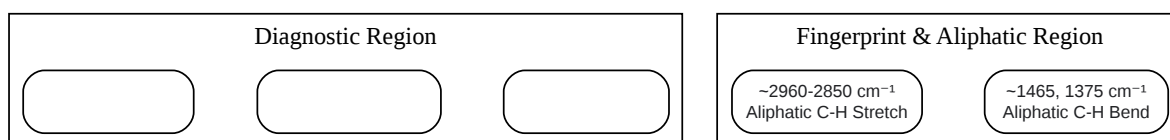
- **Instrument Preparation:** The ATR crystal (e.g., diamond or zinc selenide) is cleaned with a suitable solvent (e.g., isopropanol) and a background spectrum is collected.
- **Sample Application:** A small drop of **6-oxo-3-methylhexyl acetate** is placed directly onto the ATR crystal.
- **Data Acquisition:** The IR spectrum is recorded by co-adding multiple scans to improve the signal-to-noise ratio. The typical spectral range is 4000-400 cm^{-1} .

Predicted IR Spectrum Analysis

The IR spectrum of **6-oxo-3-methylhexyl acetate** is expected to show characteristic absorption bands for both the ketone and the ester functional groups.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Expected Intensity
~2960-2850	C-H stretch	Aliphatic (sp ³ C-H)	Strong
~1740	C=O stretch	Ester	Strong, sharp
~1715	C=O stretch	Ketone	Strong, sharp
~1465, 1375	C-H bend	Aliphatic (CH ₂ , CH ₃)	Medium
~1240	C-O stretch	Ester (acetate)	Strong
~1050	C-O stretch	Ester	Medium

Expert Interpretation: The most prominent features in the IR spectrum will be the two strong carbonyl (C=O) stretching absorptions.[4][5][6][7][8] The ester carbonyl typically absorbs at a higher frequency (~1740 cm⁻¹) than the ketone carbonyl (~1715 cm⁻¹).[5][6] This difference is due to the electron-donating resonance effect of the oxygen atom in the ester group, which slightly weakens the C=O bond compared to a ketone. The presence of two distinct, strong peaks in the carbonyl region is a key diagnostic feature for this molecule. The strong C-O stretching band of the acetate group around 1240 cm⁻¹ further confirms the presence of the ester functionality.[4]



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Caption: Key predicted IR absorption bands for **6-oxo-3-methylhexyl acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the detailed structural elucidation of organic molecules in solution. It provides information about the chemical environment, connectivity, and stereochemistry of the atoms.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Approximately 5-10 mg of **6-oxo-3-methylhexyl acetate** is dissolved in about 0.6 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3) containing a small amount of tetramethylsilane (TMS) as an internal standard.
- **Data Acquisition:** The sample is placed in an NMR tube and inserted into the NMR spectrometer.
- **^1H NMR:** A one-dimensional proton NMR spectrum is acquired. Key parameters include the number of scans, relaxation delay, and pulse angle.
- **^{13}C NMR:** A one-dimensional carbon NMR spectrum is acquired, typically with proton decoupling to simplify the spectrum to a series of singlets.
- **2D NMR (Optional but Recommended):** For unambiguous assignment, 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed to establish H-H and C-H correlations, respectively.

Predicted ^1H NMR Spectrum (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~4.05	m	1H	H-1
~2.45	t	2H	H-5
~2.14	s	3H	H-7
~2.04	s	3H	Acetate CH ₃
~1.80	m	1H	H-3
~1.65	m	2H	H-4
~1.40	m	2H	H-2
~0.92	d	3H	CH ₃ at C-3

Predicted ¹³C NMR Spectrum (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~209.0	C-6 (Ketone C=O)
~171.0	Acetate C=O
~64.0	C-1
~43.0	C-5
~38.0	C-2
~30.0	C-7
~29.0	C-3
~22.0	C-4
~19.5	CH ₃ at C-3

In-depth Analysis and Rationale:

- ^1H NMR: The proton attached to the oxygen-bearing carbon (H-1) is expected to be the most downfield non-carbonyl proton signal due to the deshielding effect of the adjacent oxygen atom. The protons alpha to the ketone (H-5) will also be downfield. The two methyl groups, one from the acetate and one on the alkyl chain, will appear as a singlet and a doublet, respectively. The remaining methylene and methine protons will appear as complex multiplets in the aliphatic region.
- ^{13}C NMR: The two carbonyl carbons will be the most downfield signals, with the ketone carbonyl appearing at a lower field than the ester carbonyl. The carbon attached to the ester oxygen (C-1) will be in the range of 60-70 ppm. The remaining aliphatic carbons will appear in the upfield region of the spectrum.

Caption: Predicted key NMR correlations for **6-oxo-3-methylhexyl acetate**.

Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust framework for the structural confirmation of **6-oxo-3-methylhexyl acetate**. The predicted data from mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy are mutually supportive and consistent with the assigned structure. The characteristic fragmentation patterns in MS, the distinct carbonyl absorptions in IR, and the specific chemical shifts and coupling patterns in NMR together create a unique spectroscopic fingerprint for this molecule. This guide serves as a valuable resource for scientists and researchers, enabling them to confidently identify and characterize **6-oxo-3-methylhexyl acetate** in their work.

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